

Navigating the Isomeric Landscape of C₄H₇Cl: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 3-Chloro-2-methylpropene

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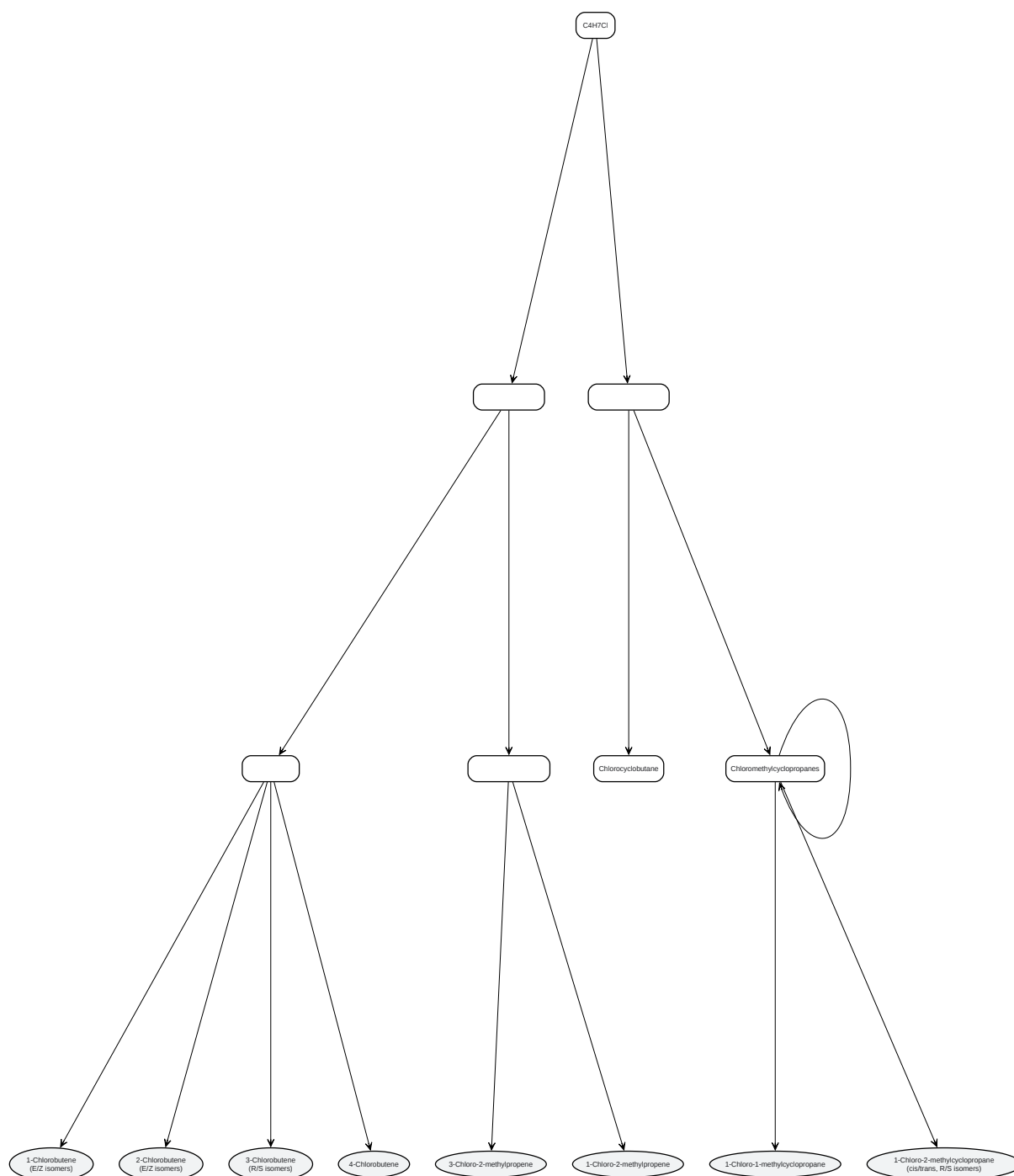
For Researchers, Scientists, and Drug Development Professionals

The molecular formula C₄H₇Cl represents a diverse array of structural isomers, each with unique chemical properties and potential applications. This technical guide provides a thorough examination of the IUPAC nomenclature and synonyms for the various isomers of C₄H₇Cl, offering a foundational resource for researchers in organic synthesis, medicinal chemistry, and materials science. The information is presented to facilitate clear understanding and comparison, aiding in the identification and utilization of these compounds.

Isomers of C₄H₇Cl: A Systematic Classification

The isomers of C₄H₇Cl can be broadly categorized into two main groups: acyclic (alkenyl chlorides) and cyclic (cycloalkyl chlorides). Within these groups, further differentiation arises from the position of the chlorine atom and the carbon-carbon double bond (for alkenes) or the arrangement of substituents on the ring (for cycloalkanes). Additionally, stereoisomerism, including geometric (cis/trans or E/Z) and optical (R/S) isomerism, significantly expands the number of unique chemical entities.

A logical representation of the isomeric relationships is depicted in the diagram below.

Isomer Classification for C₄H₇Cl[Click to download full resolution via product page](#)Figure 1: Hierarchical classification of C₄H₇Cl isomers.

IUPAC Names and Synonyms

The following tables provide a detailed summary of the IUPAC names and common synonyms for the constitutional and stereoisomers of C_4H_7Cl . This data is crucial for accurate literature searching and chemical procurement.

Acyclic Isomers (Alkenyl Chlorides)

IUPAC Name	Synonyms
1-Chlorobut-1-ene	1-chloro-1-butene
(E)-1-Chlorobut-1-ene	trans-1-Chloro-1-butene
(Z)-1-Chlorobut-1-ene	cis-1-Chloro-1-butene[1]
2-Chlorobut-1-ene	1-Butene, 2-chloro-; 2-Chlorobutene[2][3]
3-Chlorobut-1-ene	α -Methallyl chloride; α -Methylallyl chloride; γ -Chloro- α -butylene[4]
(R)-3-Chlorobut-1-ene	(-)-3-Chloro-1-butene[5]
(S)-3-Chlorobut-1-ene	(+)-3-Chloro-1-butene[6]
4-Chlorobut-1-ene	4-chloro-but-1-ene
1-Chlorobut-2-ene	Crotyl chloride; γ -Methallyl chloride; γ -Methylallyl chloride; 2-Butenyl chloride[7][8]
(E)-1-Chlorobut-2-ene	trans-Crotyl chloride; trans-1-Chloro-2-butene[9]
(Z)-1-Chlorobut-2-ene	cis-Crotyl chloride; cis-1-Chloro-2-butene
2-Chlorobut-2-ene	2-Chloro-2-butene(cis-trans); 2-chlorobut-2-ene[10]
(E)-2-Chlorobut-2-ene	trans-2-Chloro-2-butene
(Z)-2-Chlorobut-2-ene	cis-2-Chloro-2-butene[11][12]
1-Chloro-2-methylpropene	Isocrotyl chloride; Dimethylvinyl chloride; 2,2-Dimethylvinyl chloride; α -Chloroisobutylene[13][14]
3-Chloro-2-methylpropene	Methallyl chloride; 3-Chloro-2-methyl-1-propene; β -Methallyl chloride; Isobutenyl chloride[15][16][17]

Cyclic Isomers (Cycloalkyl Chlorides)

IUPAC Name	Synonyms
Chlorocyclobutane	Cyclobutyl chloride
(Chloromethyl)cyclopropane	Cyclopropylmethyl chloride; Cyclopropylcarbonyl chloride[18][19][20][21][22][23]
1-Chloro-1-methylcyclopropane	-
1-Chloro-2-methylcyclopropane	-
cis-1-Chloro-2-methylcyclopropane	-
trans-1-Chloro-2-methylcyclopropane	-

Note: Some isomers, particularly the substituted cyclopropanes, may have fewer established common synonyms.

This guide serves as a comprehensive starting point for professionals working with compounds of the formula C₄H₇Cl. Accurate identification through IUPAC nomenclature and awareness of common synonyms are paramount for successful research and development endeavors.

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